

Trioctylamine-d6 molecular weight

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Compound of Interest

Compound Name: *Trioctylamine-d6*

Cat. No.: *B15558407*

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An In-depth Technical Guide to **Trioctylamine-d6**

Introduction

This technical guide provides a comprehensive overview of **Trioctylamine-d6**, a deuterated form of the tertiary amine Trioctylamine. This document is intended for researchers, scientists, and drug development professionals. Due to the limited availability of specific data for the deuterated compound, this guide leverages the extensive information available for the non-deuterated Trioctylamine (CAS No. 1116-76-3) and integrates established principles of isotopic labeling to offer a thorough understanding of its properties, potential applications, and relevant experimental considerations.

Trioctylamine-d6 is primarily utilized as a stable isotope-labeled (SIL) internal standard in quantitative analysis by mass spectrometry (MS), such as liquid chromatography-mass spectrometry (LC-MS).^[1] The key advantage of using a deuterated internal standard is its near-identical chemical and physical behavior to the analyte, while being distinguishable by its higher mass.^[1] This allows for accurate correction of variability during sample preparation, chromatography, and ionization, leading to more precise and reliable quantification.^[1]

Chemical and Physical Properties

The properties of **Trioctylamine-d6** are expected to be very similar to its non-deuterated counterpart, with the primary difference being its molecular weight due to the presence of six deuterium atoms. The exact mass and properties depend on the specific location and number of deuterium atoms. This guide assumes a common synthetic variant where six hydrogen atoms have been replaced by deuterium.

Molecular Weight Calculation

The molecular weight of Trioctylamine ($C_{24}H_{51}N$) is 353.67 g/mol ^{[2][3]} For **Trioctylamine-d6** ($C_{24}H_{45}D_6N$), six hydrogen atoms (atomic weight ≈ 1.008 g/mol) are replaced by six deuterium atoms (atomic weight ≈ 2.014 g/mol).

- Mass difference per atom: $2.014 \text{ g/mol (D)} - 1.008 \text{ g/mol (H)} = 1.006 \text{ g/mol}$
- Total mass increase: $6 * 1.006 \text{ g/mol} = 6.036 \text{ g/mol}$
- Calculated Molecular Weight of **Trioctylamine-d6**: $353.67 \text{ g/mol} + 6.036 \text{ g/mol} \approx 359.71 \text{ g/mol}$ ^[4]

Data Summary

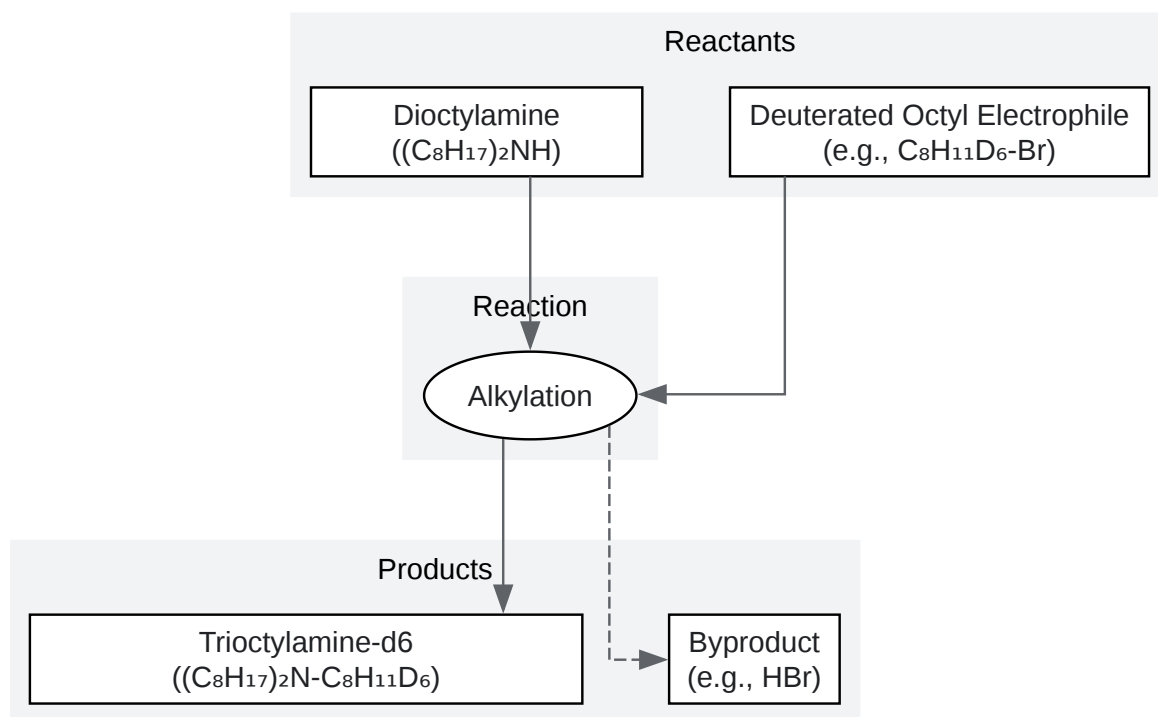
The following table summarizes and compares the physicochemical properties of Trioctylamine and the predicted properties for **Trioctylamine-d6**.

Property	Trioctylamine (CAS: 1116-76-3)	Trioctylamine-d6 (Predicted)	Reference
Molecular Formula	C ₂₄ H ₅₁ N	C ₂₄ H ₄₅ D ₆ N	[2][4][5]
Molecular Weight	353.67 g/mol	Approx. 359.71 g/mol	[2][3][4]
Appearance	Colorless to pale yellow liquid	Colorless to pale yellow liquid	[4][6]
Melting Point	-34.6 °C	Similar to Trioctylamine	[2]
Boiling Point	365-367 °C at 1 atm	Similar to Trioctylamine	[2]
Density	0.81 g/cm ³	Slightly higher than Trioctylamine	[2]
Solubility in water	0.050 mg/L	Similar to Trioctylamine	[2]

Synthesis and Quality Control

Synthetic Pathway Overview

While specific synthetic routes are often proprietary, a general approach for synthesizing deuterated amines involves the reductive amination of a deuterated carbonyl compound or the alkylation of an amine with a deuterated alkyl halide. A plausible pathway for **Trioctylamine-d6** could involve the reaction of dioctylamine with a deuterated octyl-containing electrophile.



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A plausible reaction scheme for the synthesis of a deuterated Trioctylamine.

Experimental Protocol: Isotopic Purity Determination by Mass Spectrometry

The determination of isotopic purity is critical for ensuring the quality of **Trioctylamine-d6** as an internal standard.^[7] High-resolution mass spectrometry (HRMS) is the primary method for quantifying the relative abundance of each isotopologue.^[7]

Objective: To determine the isotopic distribution and purity of a **Trioctylamine-d6** sample.

Instrumentation: High-Resolution Mass Spectrometer (e.g., Orbitrap or TOF) coupled with an HPLC system.

Methodology:

- Sample Preparation:

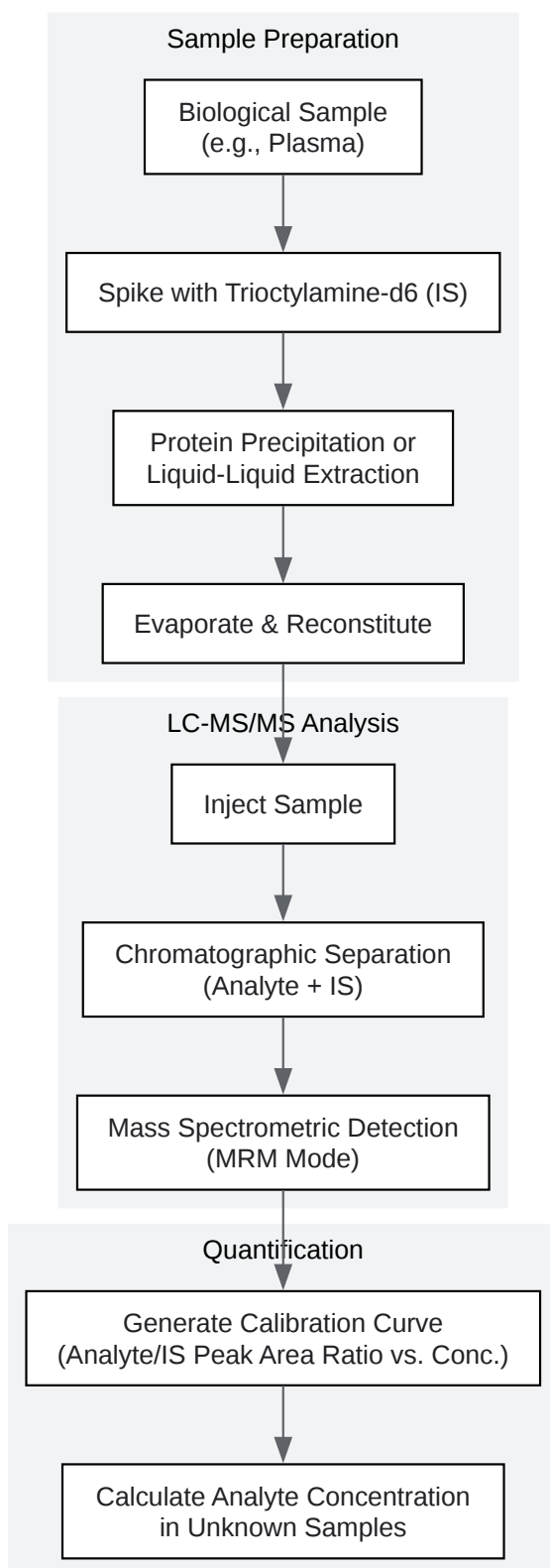
- Accurately prepare a stock solution of **Trioctylamine-d6** in a suitable organic solvent (e.g., methanol or acetonitrile) at a concentration of approximately 1 mg/mL.
- Further dilute the stock solution to a working concentration of 1 µg/mL using the same solvent.
- Instrumental Analysis:
 - Chromatography: While direct infusion can be used, LC separation is recommended to resolve the analyte from potential impurities.
 - Column: C18 reversed-phase column (e.g., 50 mm x 2.1 mm, 1.8 µm).
 - Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5 µL.
 - Mass Spectrometry:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Scan Mode: Full scan (profile mode) over a mass range that includes the molecular ions of all expected isotopologues (e.g., m/z 350-370).
 - Resolution: Set to >60,000 to resolve isotopic peaks.
- Data Analysis:
 - Extract the ion chromatograms for the protonated molecules $[M+H]^+$ of each expected isotopologue (d0 to d6+).
 - Integrate the peak areas for each isotopologue from the full-scan mass spectrum.
 - Calculate the relative percentage of each isotopologue by dividing its peak area by the sum of all isotopologue peak areas.

- Isotopic purity is defined as the percentage of the desired d6 species. A typical acceptance criterion is $\geq 98\%$.

Applications

Primary Application: Internal Standard for Bioanalysis

Trioctylamine-d6 is an ideal internal standard for the quantification of Trioctylamine or structurally similar analytes in complex biological matrices (e.g., plasma, urine).[\[1\]](#)



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Bioanalytical method workflow using a deuterated internal standard.

Other Potential Applications

- **Ion-Pairing Reagent:** In reversed-phase liquid chromatography, tertiary amines can be used as ion-pairing reagents to improve the retention and separation of acidic or anionic analytes. [1]
- **Mechanistic Studies:** The use of **Trioctylamine-d6** can help elucidate reaction mechanisms. By comparing reaction rates with its non-deuterated counterpart, researchers can investigate the kinetic isotope effect (KIE), providing insight into bond-breaking steps.[8]
- **Metal Extraction:** Trioctylamine is an effective extractant for various metals.[8] **Trioctylamine-d6** could be used in studies to understand the extraction mechanism and explore potential isotope effects on extraction efficiency and selectivity.[8]

Safety and Handling

Safety information for **Trioctylamine-d6** should be considered equivalent to that of Trioctylamine. It is very toxic to aquatic life with long-lasting effects. Standard laboratory safety precautions should be followed, including the use of personal protective equipment (gloves, safety glasses). Handle in a well-ventilated area and wash hands thoroughly after handling.

Conclusion

Trioctylamine-d6 is a valuable analytical tool for researchers, particularly in the field of drug development and bioanalysis. While specific data on the deuterated compound is limited, its utility as an internal standard in mass spectrometry is well-established based on the principles of isotopic labeling.[4] The information provided in this guide, drawn from knowledge of Trioctylamine and standard practices for deuterated compounds, offers a solid foundation for its application in developing highly accurate and precise analytical methodologies.

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